Application Note & Protocol: Recommended Storage and Stability Conditions for LY-404187

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Compound of Interest

Compound Name:	*LY-404187*
CAS No.:	*211311-95-4*
Cat. No.:	*B1675693*

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For: Researchers, scientists, and drug development professionals.

Introduction: Understanding **LY-404187** and the Criticality of Stability

LY-404187 is a potent and selective positive allosteric modulator (PAM) of α-amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptors.[1][2] As a member of the biarylpropylsulfonamide class, its primary mechanism involves enhancing the function of AMPA receptors, which are crucial for fast synaptic transmission in the central nervous system.[2][3][4] This activity has positioned **LY-404187** as a valuable research tool for investigating cognitive function, neurodegenerative diseases like Parkinson's, and psychiatric disorders.[1][3]

The integrity of experimental data generated using **LY-404187** is intrinsically linked to its chemical stability. Degradation of the compound can lead to a loss of potency, the emergence of impurities with off-target effects, and consequently, a misinterpretation of results. This guide provides a comprehensive overview of the best practices for the storage and handling of **LY-404187** in both solid and solution forms to ensure its stability and the reproducibility of your research.

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Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **LY-404187** is essential for its proper handling.

Property	Value	Source
Molecular Weight	342.46 g/mol	[5]
Formula	$C_{19}H_{22}N_2O_2S$	[5]
CAS Number	211311-95-4	[5]
Appearance	Solid	N/A
Purity	≥98% (typically verified by HPLC)	[5]

Recommended Storage Conditions: Solid Form

The solid, powdered form of **LY-404187** is the most stable state for long-term storage. Adherence to the following conditions is paramount to prevent degradation.

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Parameter	Recommended Condition	Rationale and Field Insights
Temperature	+4°C	Multiple suppliers recommend refrigeration at +4°C for the solid compound.[5] This temperature minimizes the rate of potential solid-state degradation reactions, which are often temperature-dependent. Avoid storing at room temperature for extended periods.
Atmosphere	Store in a tightly sealed container.	The sulfonamide and cyano groups in LY-404187's structure could be susceptible to hydrolysis over long periods if exposed to high humidity. A well-sealed vial prevents moisture uptake. For added protection, especially in humid environments, consider storing the vial within a desiccator.
Light	Protect from light.	While specific photostability data is not readily available, many complex organic molecules can be sensitive to UV and high-energy visible light. Storing the compound in an amber vial or inside a box in the refrigerator provides adequate protection.

Preparing and Storing Stock Solutions: A Self-Validating Protocol

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The transition from a stable solid to a solution introduces new stability challenges. The choice of solvent and storage temperature becomes critical. The following protocol is designed to maximize the lifespan of your **LY-404187** stock solutions.

Solubility Data

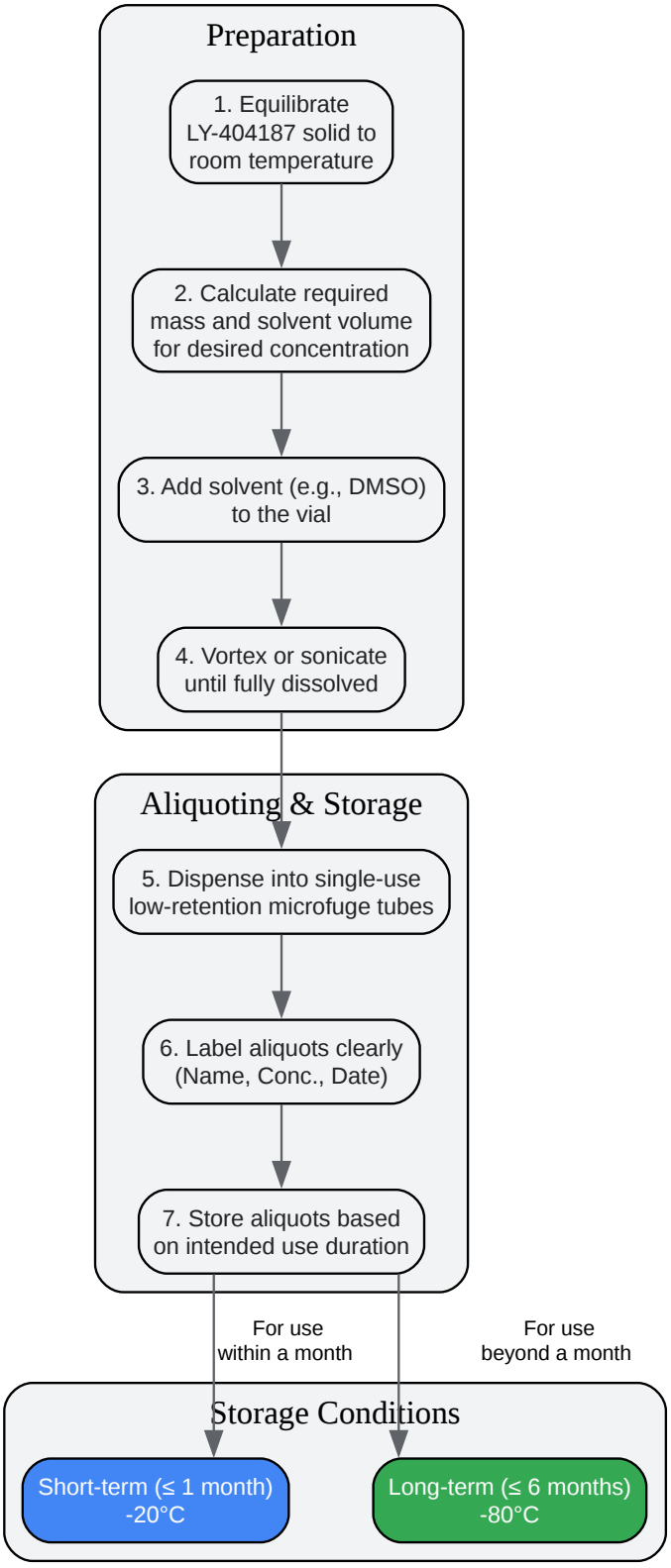
Solvent	Maximum Concentration	Source
DMSO	100 mM	[5]
Ethanol	50 mM	[5]

Expert Insight: DMSO is a common choice due to its high solvating power. However, be mindful that DMSO is hygroscopic and can freeze at temperatures around +18°C. For in vivo studies, the final concentration of DMSO must be carefully controlled to avoid toxicity.

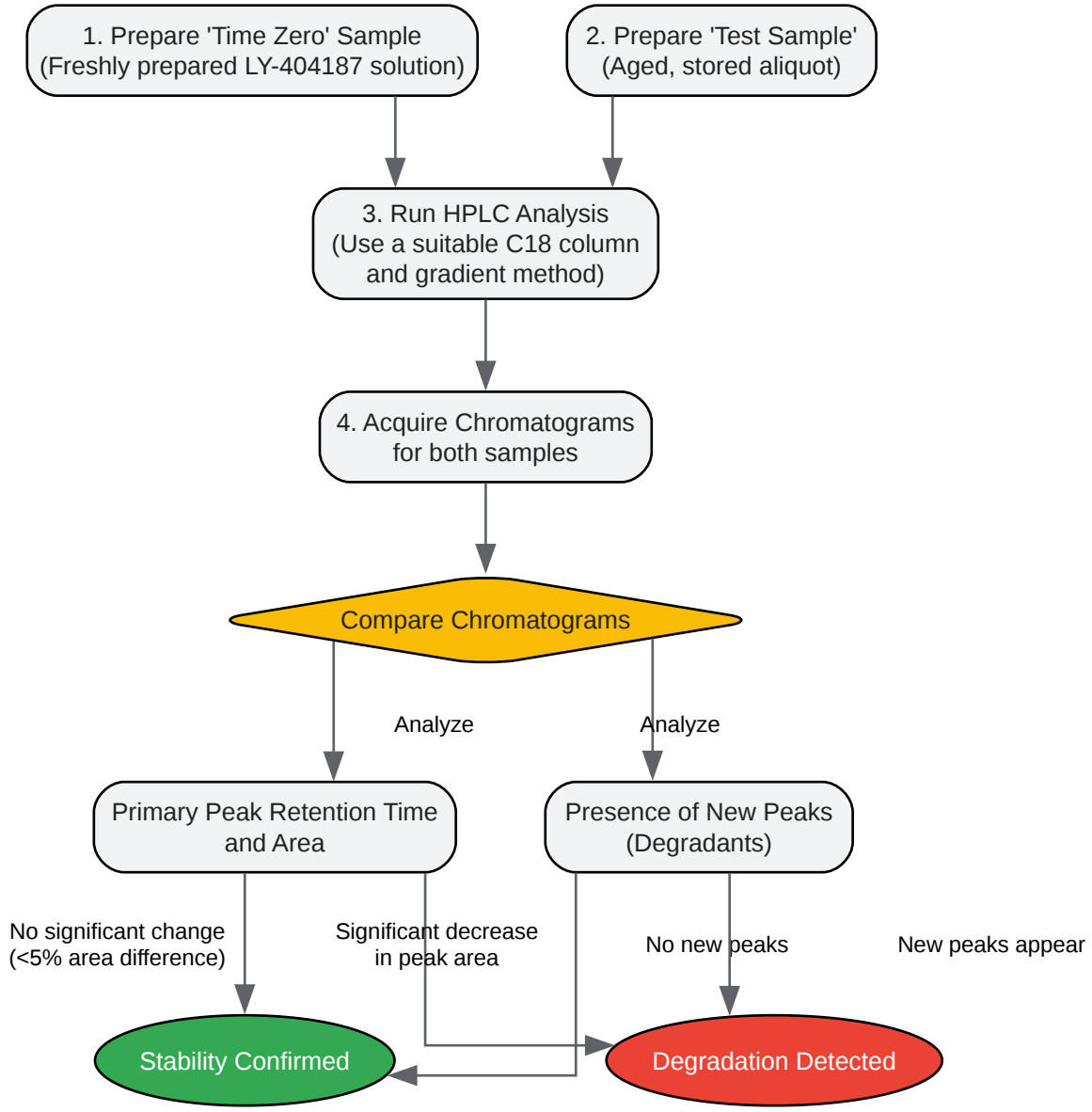
Protocol for Stock Solution Preparation and Storage

This protocol emphasizes the importance of aliquoting to prevent degradation from repeated freeze-thaw cycles.

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